

Technical Support Center: (R)-UT-155 Stability and Storage

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Compound of Interest

Compound Name: (R)-UT-155

Cat. No.: B610603

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **(R)-UT-155**, a selective androgen receptor degrader (SARD).

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **(R)-UT-155**?

For optimal stability, the solid form of **(R)-UT-155** should be stored under specific conditions depending on the intended duration of storage. It is recommended to keep the compound in a dry and dark environment.^{[1][2]} While the product is stable enough for several weeks during standard shipping at ambient temperatures, adherence to the following long-term storage recommendations is crucial for maintaining its integrity.^{[1][2]}

Q2: I've prepared a stock solution of **(R)-UT-155** in DMSO. What is the best way to store it?

Stock solutions of **(R)-UT-155** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles, which can compromise the compound's stability.^[3] For storage, freezing is required. The specific temperature and duration will affect the shelf-life of the solution.

Q3: My **(R)-UT-155** solution precipitated when I diluted my DMSO stock with an aqueous buffer. Is this normal?

Yes, this is a common issue. **(R)-UT-155** is practically insoluble in water.^[4] When a concentrated DMSO stock solution is diluted into an aqueous buffer, the compound may precipitate out of the solution due to its low aqueous solubility. To mitigate this, using co-solvents or preparing a suspension for in vivo studies is often necessary.^{[3][5]} For cellular assays, ensure the final DMSO concentration is low and compatible with your experimental system.

Q4: Why is my **(R)-UT-155** not dissolving well in DMSO?

Difficulty in dissolving **(R)-UT-155** in DMSO could be due to the hygroscopic nature of the solvent; DMSO can absorb moisture from the air, which significantly reduces the solubility of the compound.^{[5][6]} It is highly recommended to use newly opened, anhydrous-grade DMSO.^{[5][6]} If dissolution is still slow, sonication or gentle warming can be applied to facilitate the process.^{[3][4]}

Q5: How long are aqueous working solutions of **(R)-UT-155** stable?

Due to the potential for degradation and precipitation in aqueous environments, it is strongly recommended that working solutions for in vivo or in vitro experiments be prepared freshly and used on the same day.^{[3][5]}

Data Presentation: Storage Condition Summary

The following tables summarize the recommended storage conditions for **(R)-UT-155** in both solid and solution forms based on vendor datasheets.

Table 1: Storage of Solid **(R)-UT-155**

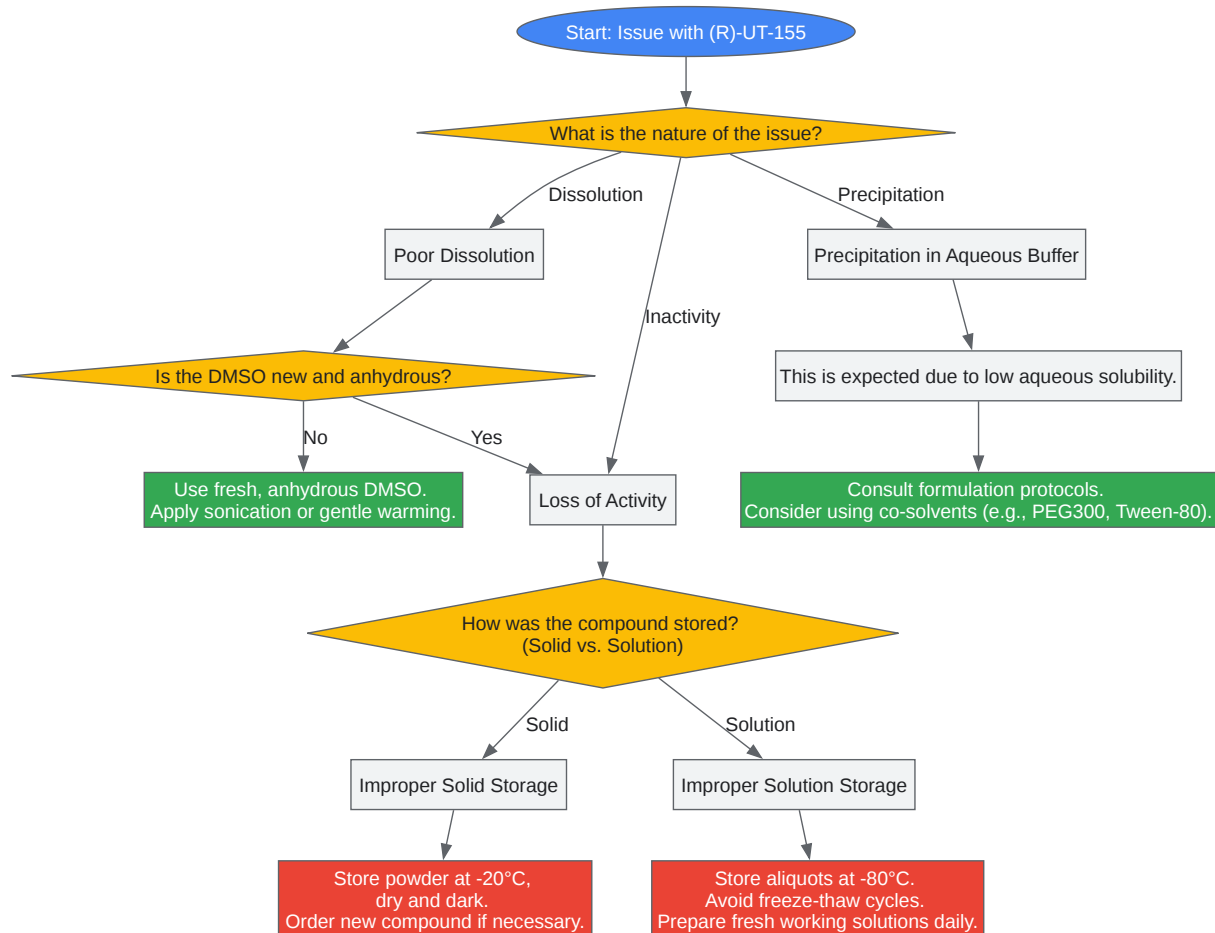
Storage Duration	Temperature	Conditions
Short-term (days to weeks)	0 - 4°C	Dry and dark ^{[1][2]}
Long-term (months to years)	-20°C	Dry and dark ^{[1][2]}

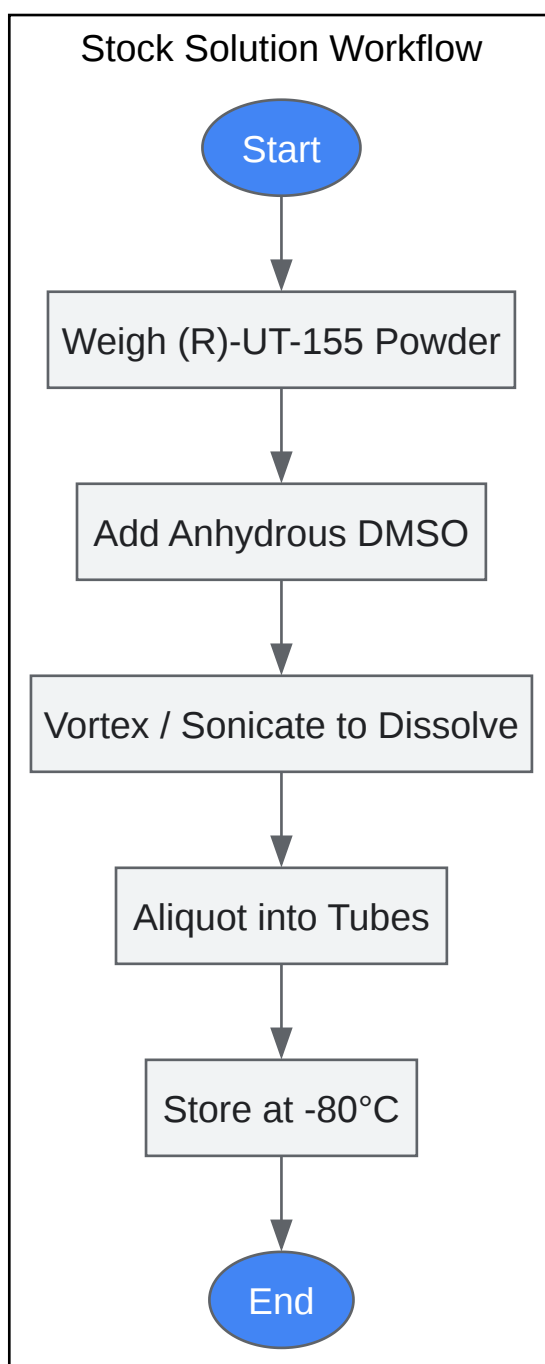
Table 2: Storage of **(R)-UT-155** Stock Solutions (in DMSO)

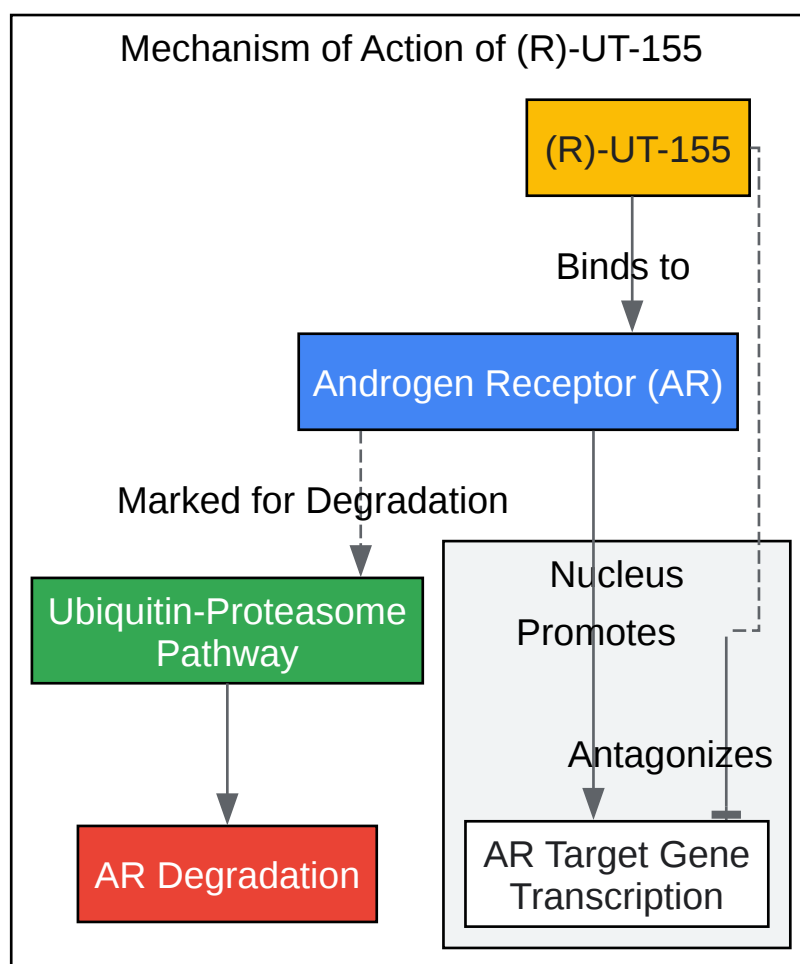
Storage Temperature	Recommended Duration	Key Considerations
-20°C	Up to 1 month[3][5]	Aliquot to avoid freeze-thaw cycles
-80°C	Up to 6 months[3][5]	Preferred for longer-term storage

Troubleshooting Guide

This section provides a logical workflow to diagnose and resolve common issues encountered with **(R)-UT-155**.







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References

- 1. medkoo.com [medkoo.com]
- 2. medkoo.com [medkoo.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. UT-155 | Androgen Receptor | TargetMol [targetmol.com]

- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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